

Safe handling and storage procedures for 3-Chloro-2-hydrazinopyridine

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Compound of Interest

Compound Name: 3-Chloro-2-hydrazinopyridine

Cat. No.: B1363166

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Technical Support Center: 3-Chloro-2-hydrazinopyridine

This guide provides essential safety information, handling protocols, and troubleshooting for researchers, scientists, and drug development professionals working with **3-Chloro-2-hydrazinopyridine**.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What are the primary hazards associated with **3-Chloro-2-hydrazinopyridine**?

A1: **3-Chloro-2-hydrazinopyridine** is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.^[1]^[2] One source indicates it can be toxic if swallowed and fatal if inhaled.^[3]

Q2: What personal protective equipment (PPE) is mandatory when handling this compound?

A2: To ensure safety, a comprehensive set of PPE is required. This includes:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.^[2]^[4]
- Skin Protection: Wear chemical-resistant gloves and impervious protective clothing.^[2]^[4]^[5]

- Respiratory Protection: Use a full-face respirator if exposure limits are exceeded or if irritation is experienced.[\[2\]](#)[\[4\]](#) Always handle this compound in a well-ventilated area or a chemical fume hood.[\[2\]](#)[\[5\]](#)

Q3: I accidentally spilled a small amount of the powder on the lab bench. What is the correct cleanup procedure?

A3: For small spills, you should immediately clean up the material while wearing your full PPE.[\[1\]](#) Use dry clean-up procedures to avoid generating dust.[\[1\]](#) You can sweep or vacuum the material into a labeled container for disposal.[\[1\]](#) Afterward, wash the area with large amounts of water.[\[1\]](#) Ensure you prevent any runoff from entering drains.[\[1\]](#)

Q4: What should I do in case of accidental eye or skin contact?

A4:

- Eye Contact: Immediately flush the eyes with fresh, running water for at least 15 minutes, making sure to hold the eyelids open.[\[1\]](#)[\[4\]](#) Remove contact lenses if it is safe to do so and continue rinsing.[\[1\]](#)[\[2\]](#)[\[4\]](#) Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Take off contaminated clothing immediately.[\[2\]](#)[\[4\]](#) Flush the affected skin and hair with running water and soap.[\[1\]](#)[\[5\]](#) Seek medical attention if irritation develops or persists.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Q5: How should **3-Chloro-2-hydrazinopyridine** be stored?

A5: Store the compound in a tightly closed, original container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#) It should be stored locked up and away from incompatible materials such as oxidizing agents and acids.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Also, keep it away from heat, sparks, and open flames.[\[5\]](#)

Q6: What are the signs of inhalation exposure, and what is the proper first aid response?

A6: Inhalation may cause respiratory tract irritation.[\[1\]](#)[\[2\]](#) If you inhale the substance, immediately move to an area with fresh air.[\[1\]](#)[\[2\]](#)[\[4\]](#) Keep comfortable for breathing. If you feel unwell or if breathing is difficult, seek immediate medical attention.[\[2\]](#)[\[4\]](#)[\[5\]](#)

Quantitative Data Summary

Property	Value	Source(s)
Chemical Formula	C5H6ClN3	[3][6]
Molar Mass	143.57 g/mol	[3][6]
Appearance	Solid, powder	[6]
Flash Point	121.1°C	[4]
Solubility	Limited solubility in water; Soluble in common organic solvents like ethanol, acetone, and dichloromethane.	[6]

Experimental Protocols

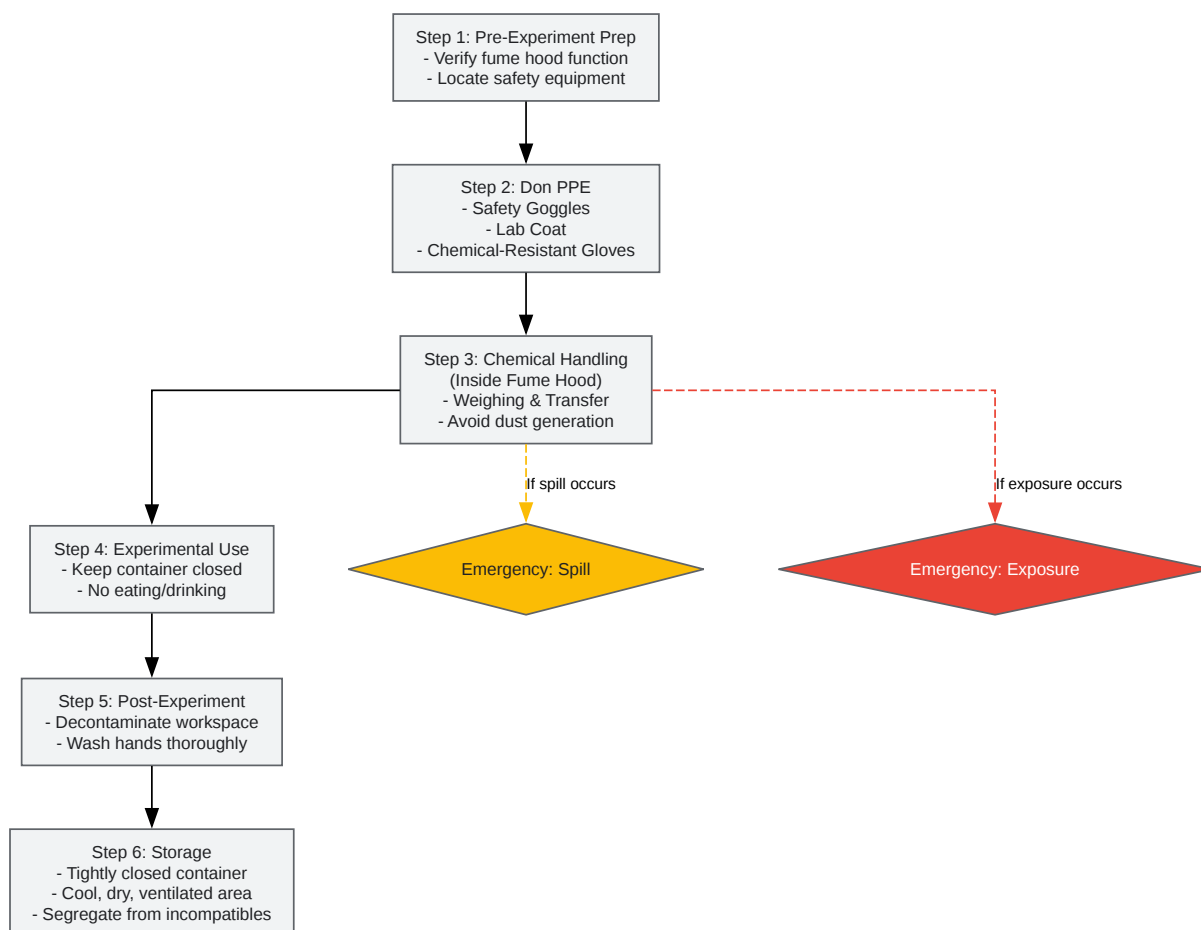
Standard Handling Protocol

- Preparation: Before handling, ensure the work area, typically a chemical fume hood, is clean and uncluttered.[5] Verify that an emergency shower and eyewash station are accessible.
- Personal Protective Equipment (PPE): Don appropriate PPE, including chemical-resistant gloves, a lab coat, and tightly sealed safety goggles.[2][4][5] For procedures with a higher risk of aerosolization, a respirator is necessary.[2][4]
- Weighing and Transfer: Conduct all weighing and transfer operations within a ventilated enclosure (e.g., chemical fume hood) to minimize inhalation exposure.[2][5] Use non-sparking tools.[4][7]
- During Use: Avoid all personal contact with the substance.[1] Do not eat, drink, or smoke in the laboratory area.[1][2][4] Keep the container securely sealed when not in use.[1]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[1][5] Decontaminate all equipment used. Launder contaminated work clothes separately before reuse.[1]

Storage Protocol

- Container: Ensure the compound is stored in its original, tightly closed container.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[7\]](#)
- Location: The storage area must be cool, dry, and well-ventilated.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#) It should be a locked cabinet or a secure area with restricted access.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Segregation: Store **3-Chloro-2-hydrazinopyridine** separately from incompatible materials, particularly oxidizing agents and acids.[\[5\]](#)[\[6\]](#) Also, keep it away from foodstuffs.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Inspection: Regularly check containers for any physical damage or leaks.[\[1\]](#)

Visual Workflow



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Caption: Workflow for safe handling and storage of **3-Chloro-2-hydrazinopyridine**.

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